

solubility of urea oxalate in different solvents

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Urea oxalate

Cat. No.: B145975

[Get Quote](#)

Solubility of Urea Oxalate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **urea oxalate** in various solvents. The document is intended for researchers, scientists, and professionals in drug development who require detailed information on the physicochemical properties of this compound. It includes available solubility data, detailed experimental protocols for solubility determination, and visualizations of experimental workflows.

Introduction to Urea Oxalate and its Solubility

Urea oxalate is a salt formed from the reaction of urea and oxalic acid. It exists as a white crystalline solid. Understanding its solubility is crucial for its application in various fields, including chemical synthesis, materials science, and pharmaceuticals. The solubility of a substance is a fundamental property that dictates its behavior in solution, influencing processes such as crystallization, purification, and formulation.

The solubility of **urea oxalate** is significantly influenced by the nature of the solvent and the temperature. While it is known to be soluble in water, its solubility in organic solvents is less well-documented in publicly available literature. The compound's solubility in aqueous solutions exhibits a positive correlation with temperature, a characteristic that is leveraged in recrystallization processes for its purification^[1].

Quantitative Solubility Data

Comprehensive quantitative solubility data for **urea oxalate** across a wide range of solvents is limited in publicly accessible literature. However, key information is available for its solubility in water.

Solubility in Water

A polythermal solubility diagram for the urea-oxalic acid-water system has been established over a temperature range of -11.2 to 92 °C[1][2]. This diagram provides critical data on the crystallization fields of urea, oxalic acid dihydrate, and **urea oxalate**, demonstrating a clear dependence of solubility on temperature[1]. The data indicates that the solubility of **urea oxalate** in water increases as the temperature rises[1].

While the specific data points from the polythermal diagram are not readily available in a tabular format in the surveyed literature, the existence of this diagram confirms that systematic studies on the aqueous solubility of **urea oxalate** have been conducted. For precise quantitative values, consulting the original study by Dalman is recommended.

Table 1: Solubility of **Urea Oxalate** in Water (Qualitative Description)

Temperature	Solubility in Water (g/100g H ₂ O)
Increasing Temperature	Increasing Solubility[1]

Note: This table reflects the qualitative trend. For precise quantitative data, the original polythermal solubility diagram should be consulted.

Solubility in Organic Solvents

There is a notable lack of specific quantitative data for the solubility of **urea oxalate** in common organic solvents such as ethanol and methanol in the available literature. Qualitative information suggests that polar solvents are often used in the synthesis of **urea oxalate** to dissolve the reactants (urea and oxalic acid), which then allows for the precipitation of the less soluble **urea oxalate** product[1]. This implies that **urea oxalate** has a lower solubility in these solvents compared to its constituent components.

For context, the solubility of urea (not **urea oxalate**) in selected solvents is provided in Table 2. It is important to note that this data is for a different compound and should not be used as a

direct substitute for the solubility of **urea oxalate**.

Table 2: Solubility of Urea (for reference)

Solvent	Temperature (°C)	Solubility (g / 100 g of solvent)
Water	20	~108
Ethanol	20	~5.4
Ethanol	25	~6.5
Ethanol	60	~22.0
Methanol	20	~17

This data is for urea, not **urea oxalate**, and is provided for comparative purposes only.

Experimental Protocols for Solubility Determination

The solubility of **urea oxalate** can be determined using several established experimental methods. The two most common and reliable methods are the gravimetric method and the polythermal method.

Gravimetric Method

The gravimetric method is a straightforward and accurate technique for determining the solubility of a compound at a specific temperature. It involves preparing a saturated solution, separating the dissolved solute from the undissolved solid, and then determining the mass of the dissolved solute by evaporating the solvent.

Methodology:

- **Preparation of Saturated Solution:** An excess amount of **urea oxalate** is added to a known volume of the desired solvent in a sealed container. The mixture is then agitated (e.g., using a magnetic stirrer or a shaker bath) at a constant temperature for a prolonged period (typically 24-48 hours) to ensure that equilibrium is reached and the solution is saturated.

- **Phase Separation:** Once saturation is achieved, the agitation is stopped, and the undissolved solid is allowed to settle. A clear aliquot of the saturated supernatant is carefully withdrawn using a pre-heated or pre-cooled syringe fitted with a filter (to prevent crystallization or further dissolution during sampling).
- **Mass Determination:** A known volume or mass of the clear, saturated solution is transferred to a pre-weighed container. The solvent is then carefully evaporated at a controlled temperature (e.g., in a drying oven) until a constant weight of the dried **urea oxalate** is obtained.
- **Calculation of Solubility:** The solubility is calculated as the mass of the dried **urea oxalate** per unit volume or mass of the solvent.

Polythermal Method

The polythermal method is used to determine the solubility of a compound over a range of temperatures by observing the dissolution temperature of a suspension with a known composition.

Methodology:

- **Sample Preparation:** A series of samples are prepared with known compositions of **urea oxalate** and the solvent in sealed vials.
- **Heating and Observation:** The vials are placed in a device that allows for controlled heating and visual observation (e.g., a Crystal16 multiple reactor system). The samples are heated at a slow, constant rate.
- **Determination of Dissolution Temperature:** The temperature at which the last crystals of **urea oxalate** dissolve is recorded as the saturation temperature for that specific composition.
- **Construction of Solubility Curve:** By repeating this process for samples with different compositions, a solubility curve (solubility versus temperature) can be constructed.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the general workflow for determining the solubility of **urea oxalate** using the gravimetric and polythermal methods.

Caption: Experimental workflows for gravimetric and polythermal solubility determination.

Conclusion

This technical guide has summarized the available information on the solubility of **urea oxalate**. While quantitative data for its solubility in water as a function of temperature exists in the form of a polythermal diagram, specific numerical values are not readily available in the public domain. For organic solvents, the information is largely qualitative, suggesting a lower solubility compared to its parent compounds, urea and oxalic acid.

The provided experimental protocols for the gravimetric and polythermal methods offer robust approaches for researchers to determine the solubility of **urea oxalate** in their specific solvent systems of interest. The accompanying workflow diagram provides a clear visual representation of these methodologies. Further experimental work is required to generate a comprehensive and publicly available dataset on the solubility of **urea oxalate** in a wider range of solvents, which would be of significant value to the scientific and industrial communities.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Urea oxalate | 513-80-4 | Benchchem [benchchem.com]
- 2. spaceknowladge.com [spaceknowladge.com]
- To cite this document: BenchChem. [solubility of urea oxalate in different solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b145975#solubility-of-urea-oxalate-in-different-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com